

Proper Disposal of 5-Phenylundecane: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 5-Phenylundecane

Cat. No.: B1205318

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper disposal of **5-Phenylundecane** (CAS No. 4537-15-9), a chemical compound utilized in various research and development applications. Adherence to these procedures is critical to ensure the safety of laboratory personnel and the protection of the environment.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **5-Phenylundecane** is not readily available, data from analogous long-chain alkylbenzenes indicate that it should be handled as a hazardous substance. Primary concerns include its potential flammability and aquatic toxicity. All waste containing **5-Phenylundecane** must be treated as hazardous waste.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **5-Phenylundecane** and similar compounds, informing safe handling and disposal procedures.

Property	Value	Source
CAS Number	4537-15-9	ChemicalBook[1]
Molecular Formula	C17H28	ChemicalBook[1]
Molecular Weight	232.4 g/mol	ChemicalBook[1]
Boiling Point	306.5 ± 9.0 °C (Predicted)	ChemicalBook[1]
Density	0.855 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[1]
Flash Point	~71 °C (similar compound)	ChemPoint.com
Solubility in Water	Insoluble (presumed)	General knowledge of similar hydrocarbons

Step-by-Step Disposal Protocol

The proper disposal of **5-Phenylundecane** involves a series of steps to ensure safety and regulatory compliance.

Step 1: Segregation and Collection

- **Isolate Waste:** Do not mix **5-Phenylundecane** waste with other waste streams, particularly aqueous or incompatible chemical waste.
- **Designated Container:** Collect all liquid waste containing **5-Phenylundecane** in a dedicated, properly labeled, and chemically resistant container. The container should be made of a material compatible with hydrocarbons, such as glass or a suitable plastic.
- **Solid Waste:** Any solid materials contaminated with **5-Phenylundecane** (e.g., gloves, absorbent pads, glassware) should be collected in a separate, clearly labeled, sealed plastic bag or container.

Step 2: Labeling

- **Clear Identification:** All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**5-Phenylundecane**".

- Hazard Symbols: Affix appropriate hazard pictograms, including the flammable liquid symbol and the environmental hazard symbol.

-

Step 3: Storage

- Secure Location: Store the waste container in a designated, well-ventilated, and secure area, away from sources of ignition such as heat, sparks, or open flames.
- Secondary Containment: Place the waste container in a secondary containment tray or bin to prevent the spread of material in case of a leak.
- Incompatible Materials: Ensure that the storage area does not contain incompatible chemicals, such as strong oxidizing agents.

Step 4: Professional Disposal

- Licensed Waste Hauler: Arrange for the collection and disposal of the **5-Phenylundecane** waste through a licensed and reputable hazardous waste management company.
- Manifesting: Ensure that all required waste manifests and documentation are completed accurately and retained for your records, in compliance with local and national regulations.
- Do Not Dispose Down the Drain: Under no circumstances should **5-Phenylundecane** or materials contaminated with it be disposed of down the sink or in the general trash.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **5-Phenylundecane**.

Caption: Decision workflow for the safe disposal of **5-Phenylundecane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BENZENE,(1-BUTYLHEPTYL)- | 4537-15-9 [chemicalbook.com]
- To cite this document: BenchChem. [Proper Disposal of 5-Phenylundecane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205318#5-phenylundecane-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com